

Interference of manganese in the N,N-Diethyl-p-phenylenediamine chlorine test

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Compound of Interest

Compound Name: *N,N-Diethyl-P-phenylenediamine*

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Technical Support Center: Manganese Interference in DPD Chlorine Testing

This technical support center provides guidance for researchers, scientists, and drug development professionals encountering interference from manganese in the **N,N-Diethyl-p-phenylenediamine** (DPD) chlorine test.

Frequently Asked Questions (FAQs)

Q1: What is the DPD test for chlorine?

The DPD colorimetric method is a widely used test to determine the concentration of free and total chlorine in water.^{[1][2][3]} It involves the addition of a DPD reagent to a water sample.^[2] In the presence of chlorine, the DPD is oxidized, producing a magenta-colored compound.^{[2][4]} The intensity of this color is directly proportional to the chlorine concentration and can be measured using a colorimeter or spectrophotometer.^{[1][2]}

Q2: How does manganese interfere with the DPD chlorine test?

Oxidized forms of manganese, such as Mn(IV) and Mn(VII), can directly react with the DPD indicator, similar to chlorine, to produce a pink color.^[5] This reaction leads to a "false positive" result, causing an overestimation of the actual chlorine concentration.^{[5][6]} This interference is

immediate and the resulting color is stable, making it indistinguishable from the color produced by chlorine.[5]

Q3: At what concentration does manganese start to cause interference?

The level at which manganese interference becomes significant can vary depending on the specific DPD method and instrumentation used. However, some estimates are available:

- For color disc test kits, approximately 0.03 ppm of manganese (as Mn) can produce a detectable false reading of 0.1 ppm chlorine.
- For low-range DPD methods using colorimeters and spectrophotometers, as little as 0.006 ppm of manganese (as Mn) can result in a detectable false reading of 0.02 ppm chlorine.

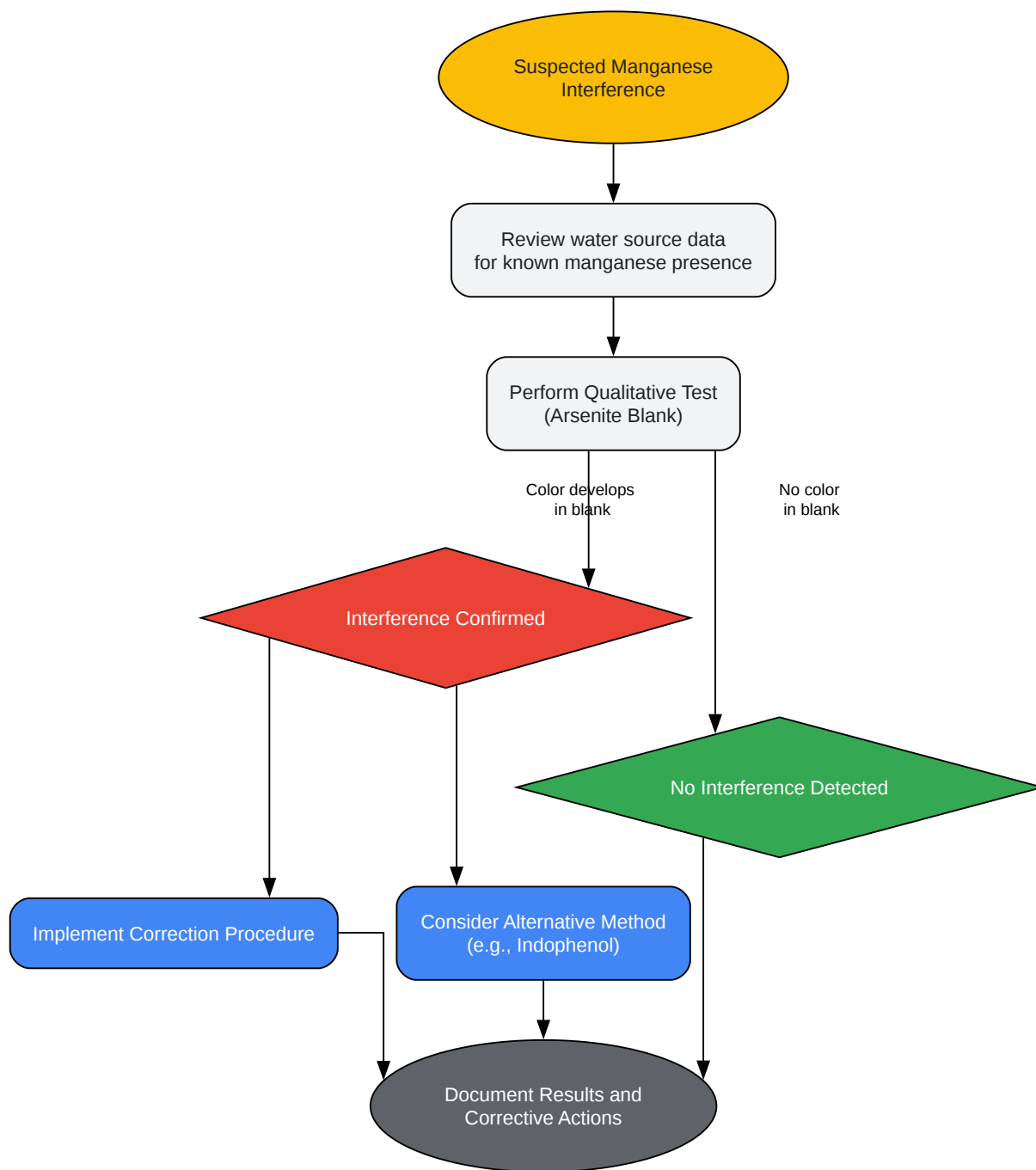
Q4: Are there alternative methods to the DPD test that are not affected by manganese?

Yes, the Indophenol method is an alternative for measuring free chlorine that is not subject to interference from manganese.[5] In this method, free chlorine is converted to monochloramine, which then reacts with a substituted phenol to form a green-colored indophenol.[5] Oxidized manganese does not participate in this reaction.[5]

Troubleshooting Guide

This guide provides a step-by-step approach to identify and resolve manganese interference in your DPD chlorine measurements.

Diagram: Troubleshooting Workflow for Manganese Interference



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Caption: A flowchart outlining the steps to diagnose and address manganese interference.

Step 1: Suspect Interference

You should suspect manganese interference if:

- You observe a positive chlorine reading in a sample that is not expected to contain chlorine.
- The DPD color develops and remains stable, but you have reason to believe the chlorine residual should be lower.[\[5\]](#)
- Your water source is known to have elevated levels of manganese.[\[5\]](#)

Step 2: Confirm Interference with a Qualitative Test

To confirm the presence of interfering oxidized manganese, you can perform a test using sodium arsenite. Sodium arsenite will remove chlorine from the sample, but not oxidized manganese.

- Take a fresh water sample.
- Add sodium arsenite solution to the sample.
- Add the DPD reagent.
- If a pink color develops, it indicates the presence of oxidized manganese.

Step 3: Quantify and Correct for Interference

If interference is confirmed, you can use a two-measurement approach to determine the true chlorine concentration.

- **Measurement A:** Perform the standard DPD chlorine test on your water sample. This reading represents (Chlorine + Oxidized Manganese).
- **Measurement B:** Take a new sample and pre-treat it with potassium iodide followed by sodium arsenite. This pre-treatment removes chlorine but allows the oxidized manganese to react with the DPD. This reading represents the interference from oxidized manganese.
- **True Chlorine Concentration:** Subtract the result of Measurement B from Measurement A.

Quantitative Data Summary

Analyte	DPD Test Result (without correction)	DPD Test Result (with arsenite pre- treatment)	True Chlorine Concentration
Sample 1	0.8 mg/L	0.3 mg/L	0.5 mg/L
Sample 2	1.2 mg/L	0.7 mg/L	0.5 mg/L

Experimental Protocols

Protocol 1: Standard DPD Chlorine Test (Colorimetric)

This protocol is a general guideline. Always refer to the specific instructions provided with your DPD reagents and colorimeter.

Materials:

- **N,N-Diethyl-p-phenylenediamine** (DPD) reagent (powder pillows or liquid)
- Sample collection vials
- Colorimeter or spectrophotometer

Procedure:

- Rinse a clean sample vial with the water to be tested.[\[1\]](#)
- Fill the vial to the required mark with the sample water.
- Zero the colorimeter with the untreated sample vial.[\[1\]](#)
- Add the DPD reagent to the sample vial.[\[1\]](#)
- Cap the vial and shake gently to mix until the reagent is fully dissolved.[\[1\]](#)
- Place the vial into the colorimeter and read the chlorine concentration immediately.[\[1\]](#)

Protocol 2: Correction for Manganese Interference

This protocol details the steps to correct for manganese interference using potassium iodide and sodium arsenite.^[7]

Materials:

- DPD reagent
- Potassium Iodide (KI) solution
- Sodium Arsenite (NaAsO₂) solution
- Sample collection vials
- Colorimeter or spectrophotometer

Procedure:

Part A: Total Oxidants Measurement (Chlorine + Manganese)

- Follow the steps outlined in Protocol 1 to measure the total oxidant concentration in your sample. Record this value.

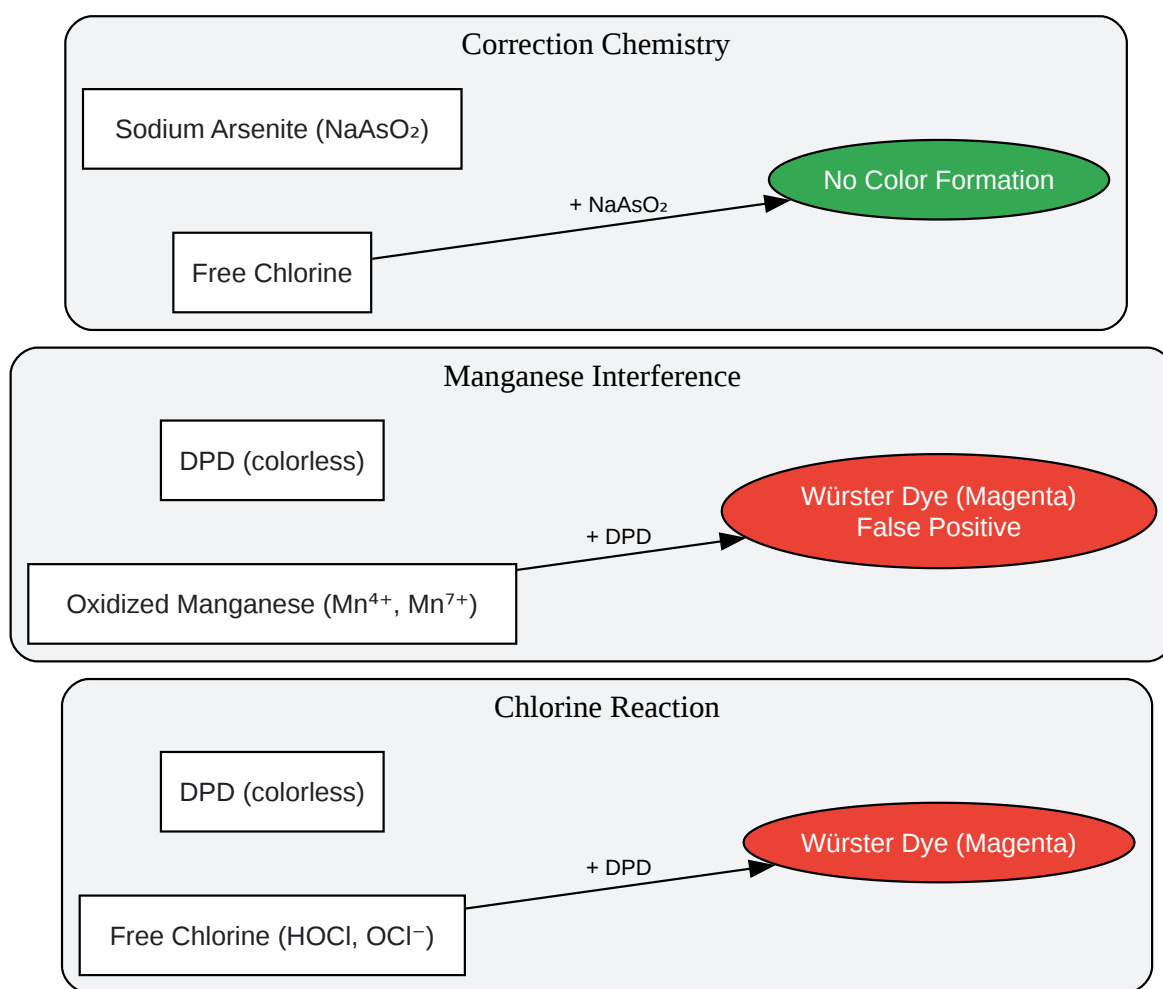
Part B: Manganese Interference Measurement

- Take a fresh, identical volume of your water sample in a clean vial.
- Add one drop of Potassium Iodide (KI) solution to the sample and mix.
- Add one drop of Sodium Arsenite (NaAsO₂) solution to the sample and mix.
- Add the DPD reagent to this pre-treated sample.
- Cap the vial, mix, and immediately measure the color development in the colorimeter. Record this value as the manganese interference.

Calculation:

- True Free Chlorine (mg/L) = (Result from Part A) - (Result from Part B)
- True Total Chlorine (mg/L) can be determined similarly by using the appropriate DPD reagents for total chlorine.

Diagram: Chemical Reaction Pathway of DPD Test and Manganese Interference



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Caption: The chemical pathways showing both the desired chlorine reaction and the interfering manganese reaction with DPD.

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